

A Comprehensive Technical Guide to 1-Iodopentane

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Compound of Interest

Compound Name: 1-Iodopentane

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For Researchers, Scientists, and Drug Development Professionals

The International Union of Pure and Applied Chemistry (IUPAC) name for the chemical compound represented by the formula $\text{CH}_3(\text{CH}_2)_4\text{I}$ is **1-iodopentane**. This name is derived by identifying the longest carbon chain, which consists of five carbon atoms (a pentane base), and noting the position of the iodine substituent at the first carbon. Also known as n-pentyl iodide or amyl iodide, this primary alkyl halide is a colorless to pale yellow liquid.^{[1][2]} It serves as a versatile reagent and intermediate in a multitude of applications within organic synthesis and medicinal chemistry.^{[1][3]}

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **1-iodopentane** is presented below for easy reference. This data is crucial for laboratory handling, experimental design, and safety protocol development.

Property	Value
Molecular Formula	C ₅ H ₁₁ I[1][4]
Molecular Weight	198.05 g/mol [4][5]
CAS Number	628-17-1[1][4]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	154-155 °C[4][6]
Melting Point	-85.6 °C[6]
Density	1.517 g/mL at 25 °C[4][6]
Refractive Index	n ₂₀ /D 1.495[4][6]
Flash Point	51 °C[2][6]
Solubility	Insoluble in water; Soluble in alcohol and ether[6][7]
GHS Hazard Statements	H226, H315, H319, H335[5]

Safety and Handling Precautions: **1-iodopentane** is a flammable liquid and vapor.[5][8] It is irritating to the skin, eyes, and respiratory system.[2][3] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. [2] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[3][8]

Experimental Protocols and Chemical Reactivity

1-iodopentane is a valuable substrate in various organic reactions, primarily due to the excellent leaving group ability of the iodide ion.[1][9] Its reactivity is a cornerstone of its utility in synthesizing more complex molecules.

Synthesis of 1-Iodopentane

A common laboratory-scale synthesis of **1-iodopentane** involves the reaction of n-pentanol with phosphorus triiodide (PI₃), which is typically generated in situ.

Detailed Methodology:

- Red phosphorus (0.1 mol) and n-pentanol (0.3 mol) are combined in a three-necked flask equipped with a condenser and a dropping funnel.[\[1\]](#)
- Iodine tablets (0.6 mol) are added portion-wise to the mixture while maintaining the temperature at 40°C using a water bath to control the exothermic reaction.[\[1\]](#)
- Following the complete addition of iodine, the reaction mixture is refluxed on a sand bath for approximately 7 hours to ensure the reaction goes to completion.[\[1\]](#)
- The crude **1-iodopentane** is then isolated via distillation. The fraction collected between 155–157°C corresponds to the purified product.[\[1\]](#)

Key Chemical Reactions

1-iodopentane readily undergoes nucleophilic substitution and elimination reactions.

- Nucleophilic Substitution (S_N2) Reactions: As a primary alkyl halide with minimal steric hindrance and a good leaving group, **1-iodopentane** favors the S_N2 mechanism.[\[9\]](#) This allows for the introduction of a wide range of nucleophiles.
 - Example: Synthesis of Pentanol: Reaction with sodium hydroxide yields pentanol. $\text{C}_5\text{H}_{11}\text{I} + \text{NaOH} \rightarrow \text{C}_5\text{H}_{11}\text{OH} + \text{NaI}$ [\[1\]](#)
- Elimination Reactions: In the presence of a strong, sterically hindered base like potassium tert-butoxide, **1-iodopentane** can undergo elimination to form pentene.[\[1\]](#)

Applications in Research and Development

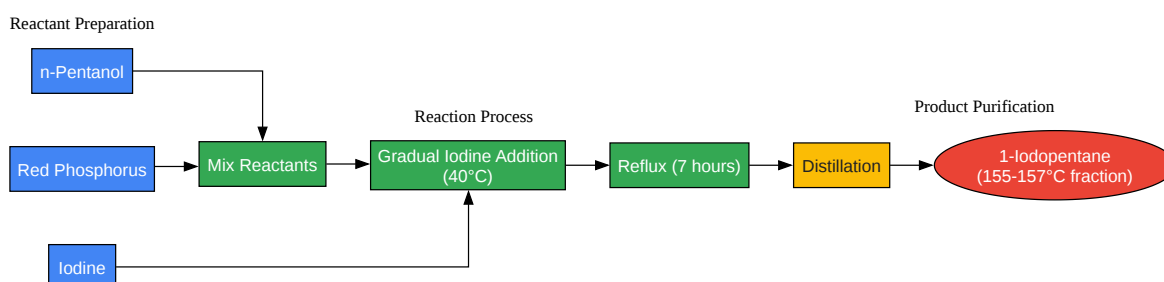
The reactivity of **1-iodopentane** makes it a key building block in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It serves as a precursor for introducing a pentyl group into various molecules.[\[3\]](#)[\[7\]](#)
- Medicinal Chemistry: Utilized in the synthesis of novel pharmaceutical compounds.[\[1\]](#)[\[3\]](#)

- Radiolabeling: Can be used in the preparation of radiolabeled compounds for biological tracing studies.[1]

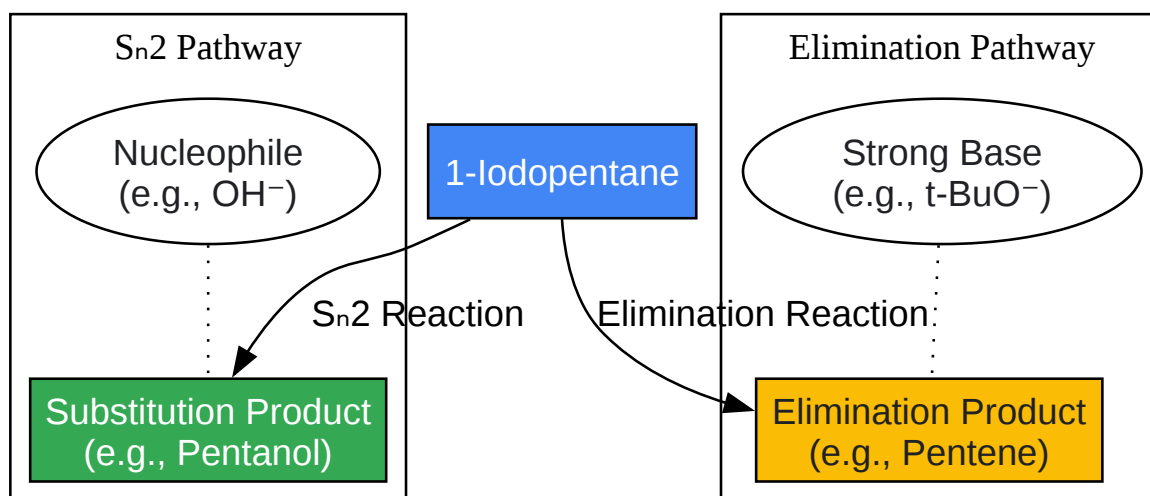
Logical and Workflow Diagrams

To visually represent the concepts discussed, the following diagrams illustrate the synthesis workflow and the primary reaction pathways of **1-iodopentane**.



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Caption: Workflow for the synthesis of **1-iodopentane**.



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Caption: Primary reaction pathways of **1-iodopentane**.

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References

- 1. 1-Iodopentane | 628-17-1 | Benchchem [benchchem.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Page loading... [guidechem.com]
- 4. 1-碘戊烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1-Iodopentane | C₅H₁₁I | CID 12335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. fishersci.com [fishersci.com]
- 9. homework.study.com [homework.study.com]

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